

Handling precautions for 1,3-Dimethyl-1,4-dihydroquinoxaline in the lab

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Compound of Interest

Compound Name: 1,3-Dimethyl-1,4-dihydroquinoxaline

Cat. No.: B11921466

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Technical Support Center: 1,3-Dimethyl-1,4-dihydroquinoxaline

This guide provides handling precautions, troubleshooting, and frequently asked questions for researchers, scientists, and drug development professionals working with **1,3-Dimethyl-1,4-dihydroquinoxaline** (CAS No. 291757-83-0).

Disclaimer: Specific safety and handling data for **1,3-Dimethyl-1,4-dihydroquinoxaline** is limited. The following guidance is based on the general properties of quinoxaline derivatives and related heterocyclic compounds. A thorough risk assessment should be conducted before commencing any experimental work. The information for the closely related compound, 2,3-Dimethylquinoxaline (CAS No. 2379-55-7), is used for hazard reference.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards and necessary personal protective equipment (PPE) for handling quinoxaline derivatives?

A1: Based on data for 2,3-Dimethylquinoxaline, the compound is considered hazardous. It is toxic if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] All work should be conducted in a chemical fume hood.^{[1][2]}

Hazard and Precaution Summary

Hazard Class	Classification	Recommended PPE & Handling Precautions
Acute Oral Toxicity	Toxic if swallowed[1]	Do not eat, drink, or smoke when using this product. If swallowed, call a POISON CENTER or doctor immediately and rinse mouth.[1][2]
Skin Corrosion/Irritation	Causes skin irritation[1]	Wear protective gloves and clothing. Wash skin thoroughly after handling.[1][3] In case of contact, wash with plenty of soap and water.[1]
Eye Damage/Irritation	Causes serious eye irritation[1]	Wear eye and face protection (safety goggles, face shield). [1][3] If in eyes, rinse cautiously with water for several minutes.[1]

| Respiratory Irritation | May cause respiratory irritation[1] | Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust.[1][2] If inhaled, move person to fresh air.[1] |

Q2: What are the physical and chemical properties of **1,3-Dimethyl-1,4-dihydroquinoxaline**?

A2: Specific physical property data for **1,3-Dimethyl-1,4-dihydroquinoxaline** is not extensively documented. Below is a comparison with the well-characterized aromatic analogue, 2,3-Dimethylquinoxaline.

Physical and Chemical Properties Comparison

Property	1,3-Dimethyl-1,4-dihydroquinoxaline	2,3-Dimethylquinoxaline (Analogue)
CAS Number	291757-83-0[4]	2379-55-7[1]
Molecular Formula	C10H12N2[4]	C10H10N2
Molecular Weight	160.22 g/mol [4]	158.20 g/mol
Appearance	Not specified	Beige Powder Solid[1]
Melting Point	Not specified	102 - 107 °C / 215.6 - 224.6 °F[1]

| Solubility | Not specified | Low water solubility is likely.[1] |

Q3: How should **1,3-Dimethyl-1,4-dihydroquinoxaline** be stored?

A3: Store in a cool, dry, and well-ventilated place.[1] Keep the container tightly closed and store locked up.[1] Dihydro-heterocyclic compounds can be sensitive to air and light, potentially oxidizing to their aromatic counterparts. For long-term storage, consider an inert atmosphere (e.g., under argon or nitrogen).

Q4: What is the correct procedure for spills and waste disposal?

A4: For spills, evacuate the area and ensure adequate ventilation.[1] Avoid generating dust.[1] Sweep up the solid material and place it into a suitable, labeled container for disposal.[1][2] Do not release into the environment.[2] Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1]

Troubleshooting Guide

Issue 1: Experiment yields unexpected products or low yield.

- Possible Cause: The 1,4-dihydroquinoxaline ring system is susceptible to oxidation, which would convert it to the more stable aromatic 1,3-Dimethylquinoxalinium cation.
- Troubleshooting Steps:

- **Verify Purity:** Check the purity of the starting material using techniques like NMR or LC-MS.
- **Degas Solvents:** Use degassed solvents to minimize oxidation during the reaction.
- **Inert Atmosphere:** Run the reaction under an inert atmosphere (e.g., nitrogen or argon).
- **Control Temperature:** Avoid excessive heat, which can accelerate decomposition or side reactions.

Issue 2: The compound is difficult to dissolve.

- **Possible Cause:** Quinoxaline derivatives often have low solubility in water but better solubility in organic solvents.^[1]
- **Troubleshooting Steps:**
 - **Solvent Screening:** Test solubility in a range of common laboratory solvents (e.g., Dichloromethane, Chloroform, Ethyl Acetate, THF, DMSO, DMF).
 - **Gentle Heating:** Gently warm the mixture to aid dissolution, but monitor for any signs of decomposition.
 - **Sonication:** Use an ultrasonic bath to help break up solid particles and enhance dissolution.

Experimental Protocols

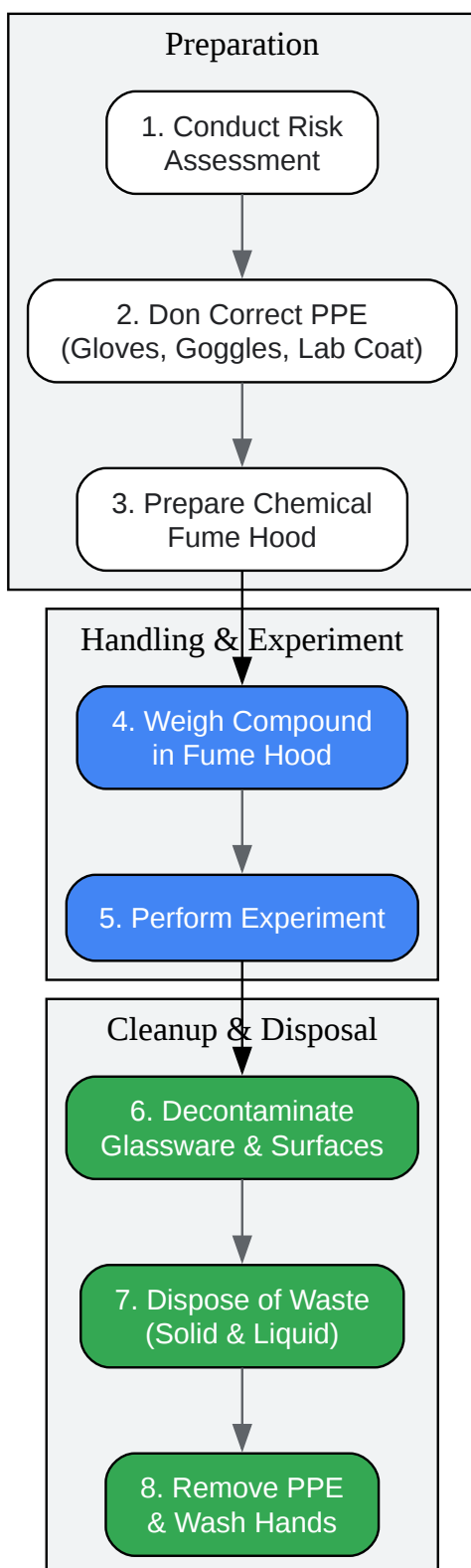
While specific experimental uses for **1,3-Dimethyl-1,4-dihydroquinoxaline** are not widely published, the synthesis of the core quinoxaline structure is a common procedure. The following is a representative protocol for the green synthesis of the related 1,4-dihydro-quinoxaline-2,3-dione.

Protocol: Solvent-Free Synthesis of 1,4-Dihydro-quinoxaline-2,3-dione^[5]

This method provides an environmentally friendly approach to synthesizing the quinoxaline-dione scaffold.

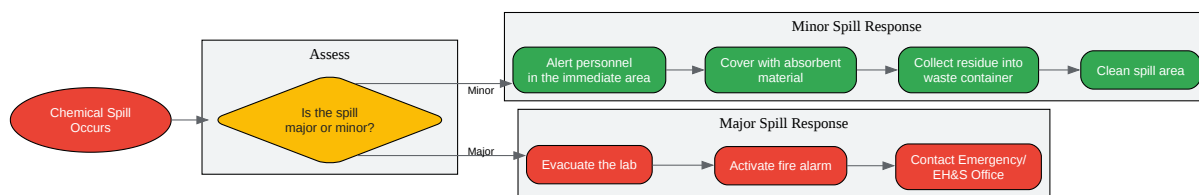
- Materials:
 - o-phenylenediamine (1 mmol, 0.108 g)
 - Oxalic acid dihydrate (1 mmol, 0.126 g)
 - Mortar and pestle
- Procedure:
 - Combine o-phenylenediamine and oxalic acid dihydrate in a mortar.
 - Thoroughly grind the mixture with the pestle at room temperature in an open atmosphere.
 - Continue grinding until the solid mixture turns into a melt/paste.
 - Allow the reaction to proceed for the required time (can be monitored by TLC), with occasional grinding.
 - Upon completion, the product can be purified by recrystallization, typically from a water/ethanol mixture.^[5]

Visualized Workflows and Logic



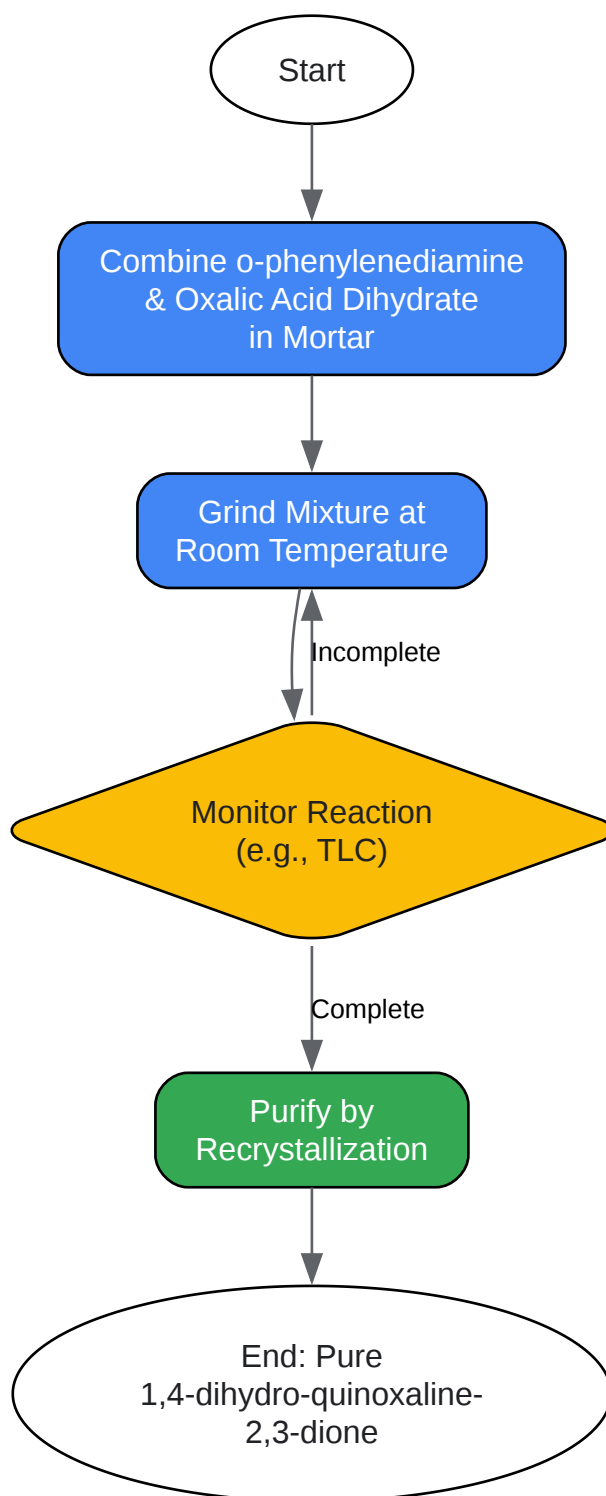
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Caption: General laboratory workflow for handling chemical compounds.



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Caption: Decision logic for responding to a chemical spill.



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